

C-8 Ceramide-1-phosphate quality control and purity assessment

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Compound of Interest

Compound Name: C-8 Ceramide-1-phosphate

Cat. No.: B1141823

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C-8 Ceramide-1-Phosphate (C8-C1P): Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the quality control and purity assessment of **C-8 Ceramide-1-Phosphate (C8-C1P)**. It includes frequently asked questions, troubleshooting guides for common experimental issues, and detailed analytical protocols.

Frequently Asked Questions (FAQs)

Q1: What is **C-8 Ceramide-1-Phosphate (C8-C1P)**? A1: **C-8 Ceramide-1-Phosphate** is a synthetic, short-chain analog of the naturally occurring bioactive sphingolipid, Ceramide-1-Phosphate (C1P).[1] It is more water-soluble than its long-chain counterparts, making it a useful tool for in-vitro experiments studying cellular processes. C8-C1P is known to stimulate DNA synthesis and cell division, often exhibiting effects opposite to those of C8-ceramide, which is typically associated with apoptosis and cell cycle arrest.[1][2]

Q2: How should I store and handle C8-C1P? A2: C8-C1P should be stored as a solid at -20°C. [1][3] Under these conditions, it is stable for at least one to four years, depending on the supplier.[1][3] Before use, allow the vial to warm to room temperature before opening to prevent moisture condensation.

Q3: How do I correctly solubilize C8-C1P? A3: C8-C1P is supplied as a neat solid.[1] For cell-based assays, it can be challenging to solubilize directly in aqueous buffers. A recommended method is to dissolve it in a basic solution, such as 10 mM NaOH, to a concentration of at least 12 mg/mL (pH > 7.5).[1] For experiments involving vesicles, C1P can be prepared in ultrapure water by sonication on ice until the solution is clear.[4] Always refer to the manufacturer's product data sheet for specific solubility information.

Q4: What is the typical purity of commercially available C8-C1P? A4: The purity of C8-C1P can vary by manufacturer. It is commonly available with a purity of $\geq 90\%$ or $>99\%$.[1][3] It is critical to obtain the batch-specific Certificate of Analysis (CoA) from the supplier to confirm the exact purity and identity before conducting experiments.

Q5: Why is C8-C1P used in research instead of natural, long-chain C1P? A5: Short-chain analogs like C8-C1P are frequently used because they are more cell-permeable and easier to handle in aqueous solutions compared to natural long-chain ceramides.[2] This improved solubility facilitates their delivery to cells in culture. However, it is important to note that some enzymes, like ceramide kinase (CerK), show substrate specificity and may process short-chain ceramides less efficiently than their long-chain counterparts.[2][5]

Summary of Quantitative Data

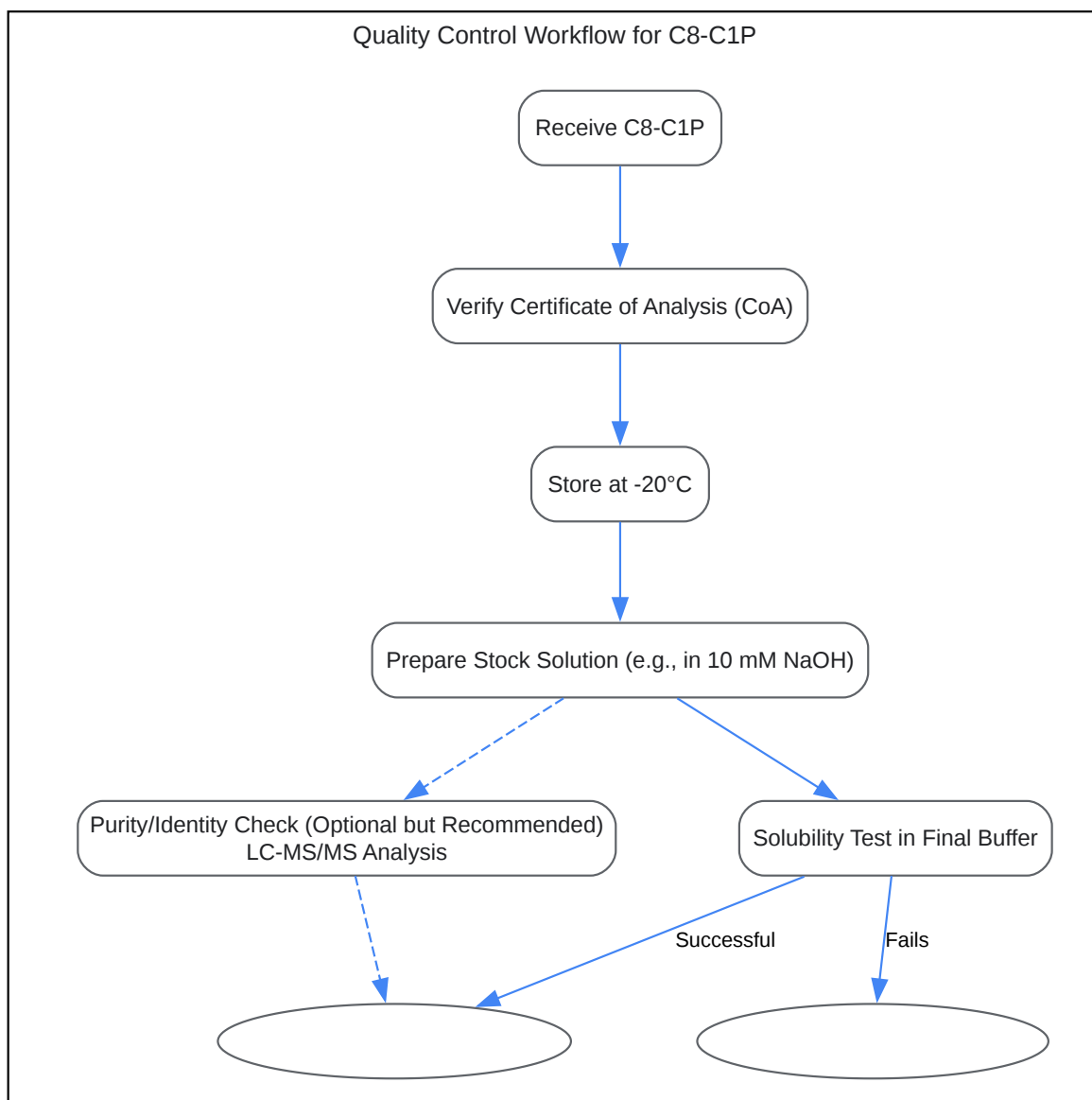
Quantitative data for C8-C1P is summarized below. Users should always consult the product-specific data sheet from their supplier for batch-specific information.

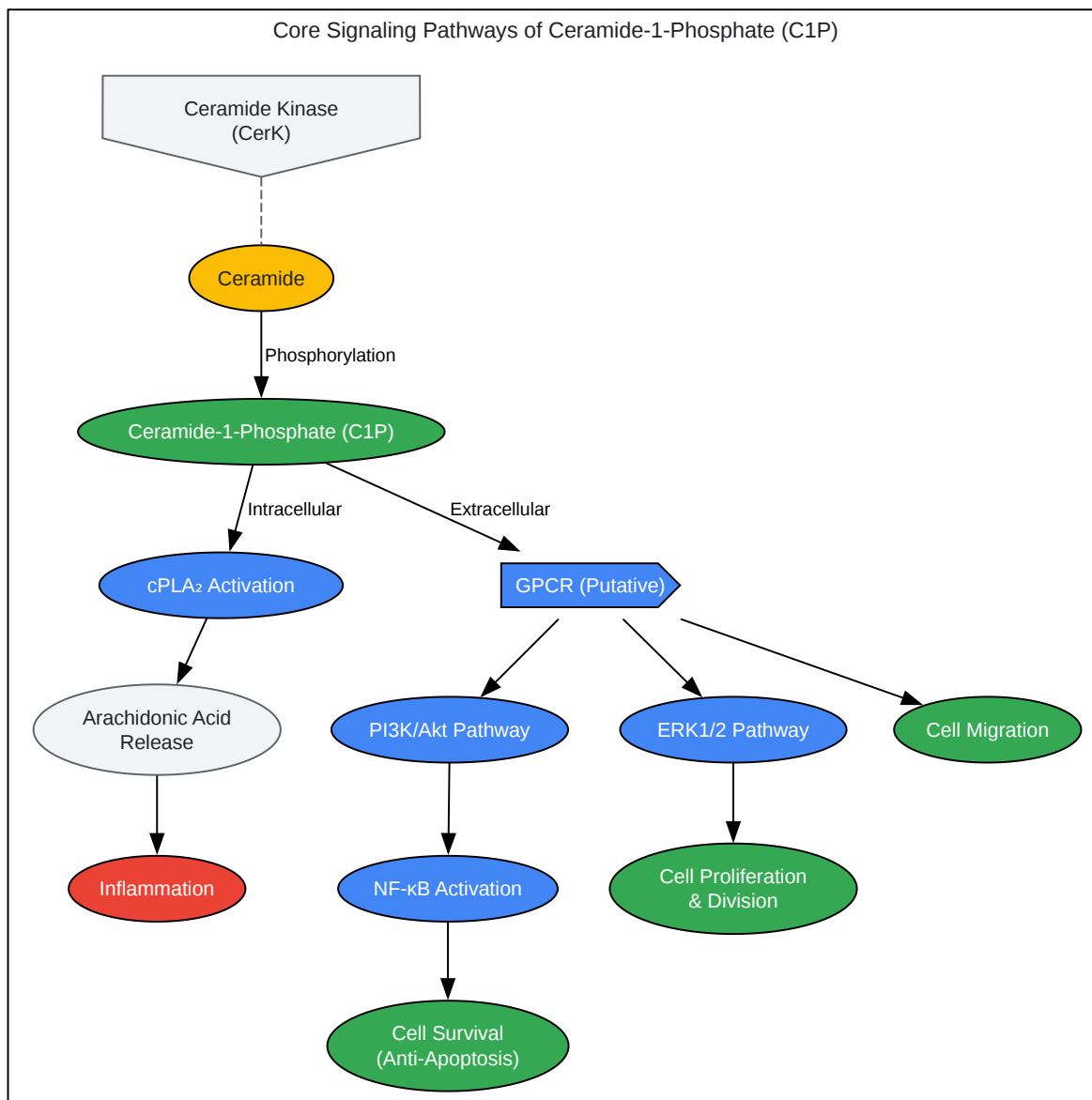
Table 1: Typical Physical and Chemical Properties of C8-C1P (d18:1/8:0)

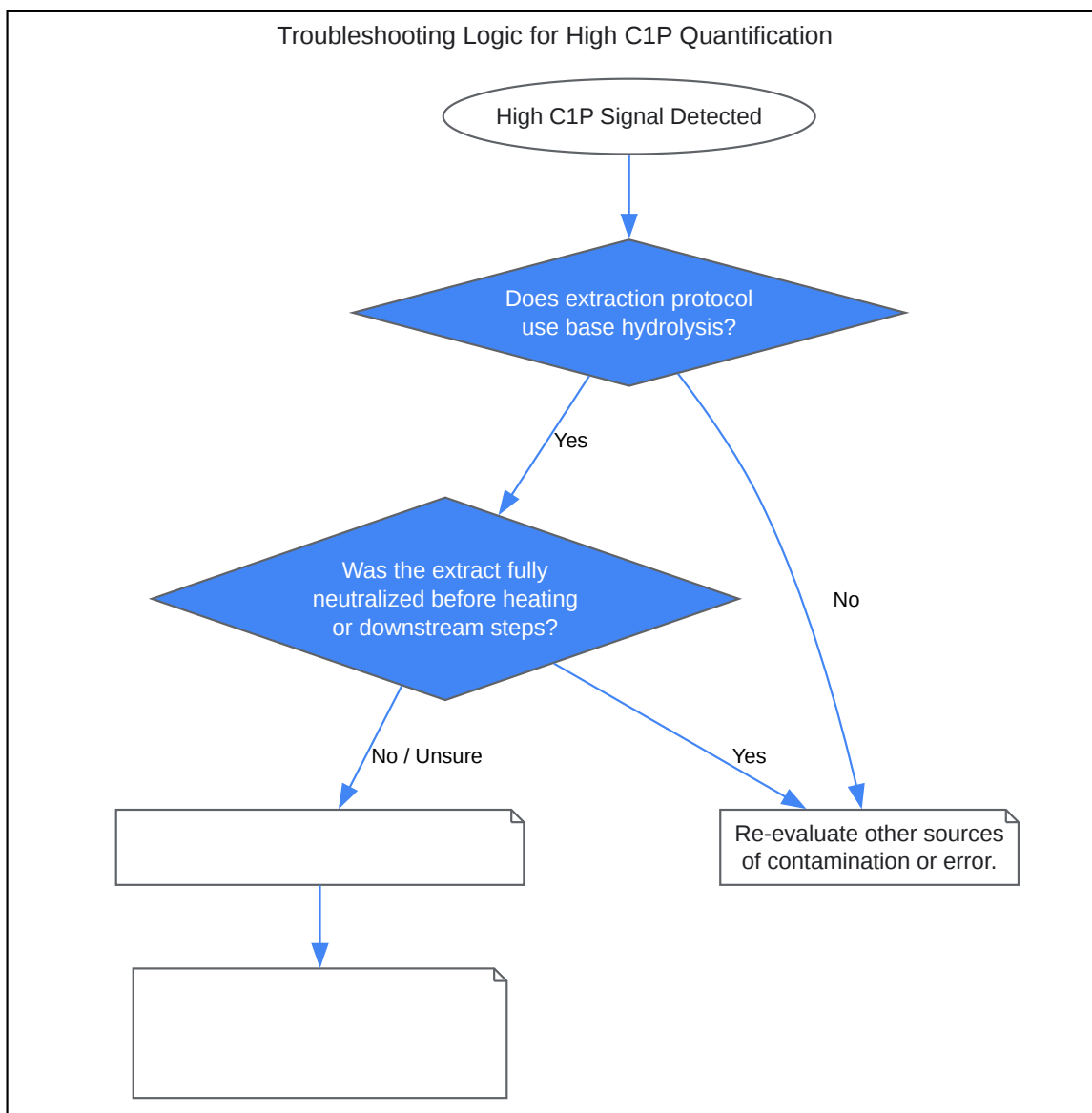
Property	Value	Source
Molecular Formula	C₂₆H₅₂NO₆P	[1]
Formula Weight	505.7 g/mol	[1]
Purity Specification	≥90% to >99% (Supplier Dependent)	[1][3]
Appearance	Neat Solid	[1]
Storage Temperature	-20°C	[1][3]
Long-Term Stability	≥ 1-4 Years (at -20°C)	[1][3]

| Solubility | >12 mg/mL in 10 mM NaOH (pH > 7.5) |[1] |

Visualized Workflows and Pathways







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